

Butyl heptanoate molecular weight and formula

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Compound of Interest

Compound Name: *Butyl heptanoate*

Cat. No.: *B1580531*

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An In-depth Technical Guide to **Butyl Heptanoate**

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the chemical and physical properties of **butyl heptanoate**.

Core Chemical Information

Butyl heptanoate is a fatty acid ester with the molecular formula C11H22O2.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) It is also known by several synonyms, including butyl heptylate, butyl heptoate, and **n-butyl heptanoate**.[\[1\]](#)[\[2\]](#) The IUPAC name for this compound is **butyl heptanoate**.[\[1\]](#)

Physicochemical Properties

A summary of the key quantitative data for **butyl heptanoate** is presented in the table below. This information is crucial for various experimental and developmental applications.

Property	Value	Source
Molecular Formula	C11H22O2	[1] [2] [3] [4] [5]
Molecular Weight	186.29 g/mol	[1] [4]
Density	0.863 g/mL at 25 °C	[3] [4]
Boiling Point	226 °C	[4]
Melting Point	-67.5 °C	[4]
Flash Point	86.67 °C	[3]
Refractive Index	1.421 (at 20°C)	[4]
Vapor Pressure	0.090 mmHg at 25 °C	[3]

Synthesis Protocol: Fischer Esterification

A common method for the synthesis of **butyl heptanoate** is the Fischer esterification of heptanoic acid with butanol in the presence of an acid catalyst.

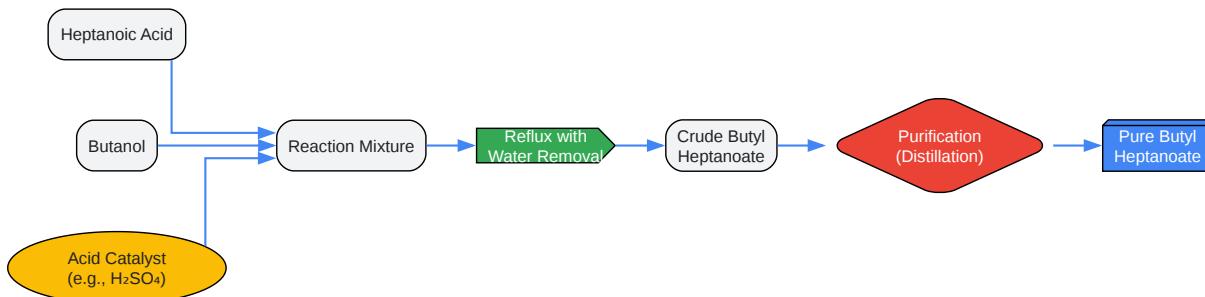
Experimental Protocol:

- **Reactant Preparation:** In a round-bottom flask, combine equimolar amounts of heptanoic acid and butanol.
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid.
- **Reaction Setup:** Equip the flask with a reflux condenser and a Dean-Stark apparatus to remove the water formed during the reaction, driving the equilibrium towards the product.
- **Heating:** Heat the reaction mixture to reflux. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a wash with brine.

- Purification: Dry the organic layer over an anhydrous drying agent like sodium sulfate or magnesium sulfate. Filter off the drying agent and remove the solvent under reduced pressure. The crude product can be further purified by fractional distillation to obtain pure **butyl heptanoate**.

Logical Representation of Synthesis

The synthesis of **butyl heptanoate** via Fischer esterification can be visualized as a straightforward logical workflow.



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Caption: Fischer Esterification of **Butyl Heptanoate**.

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